

Synthesis of Cobalt Sulfate Heptahydrate from Cobalt Oxide: An In-depth Technical Guide

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Compound of Interest

Compound Name: Cobalt sulfate heptahydrate

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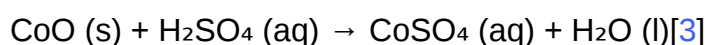
This technical guide provides a comprehensive overview of the synthesis of **cobalt sulfate heptahydrate** ($\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$) from cobalt(II) oxide (CoO). The document details the underlying chemical principles, a step-by-step experimental protocol, quantitative data, and essential safety information.

Introduction

Cobalt sulfate and its hydrated forms are crucial inorganic compounds with a wide array of applications. They serve as precursors in the manufacturing of pigments, in electroplating processes, as additives in animal feed and soil, and in the production of other cobalt salts.^[1] The synthesis from cobalt oxide is a common and straightforward method, relying on a basic acid-base reaction.^{[1][2]} This guide will focus on the laboratory-scale synthesis of the heptahydrate form, which is the most common commercially available hydrate.^[1]

Overall Reaction

The synthesis of cobalt sulfate from cobalt(II) oxide involves the reaction of a basic oxide with a strong acid, sulfuric acid, to produce a salt and water.^[3] The balanced chemical equation for this reaction is:



Following the formation of the aqueous cobalt sulfate solution, the heptahydrate is obtained through crystallization by cooling the solution, which incorporates seven water molecules into the crystal structure.

Experimental Protocol

This section outlines a detailed methodology for the synthesis of **cobalt sulfate heptahydrate** from cobalt(II) oxide.

Reagents and Equipment

- Reagents:
 - Cobalt(II) oxide (CoO), powder
 - Sulfuric acid (H₂SO₄), concentrated (98%)
 - Distilled or deionized water
- Equipment:
 - Glass beakers (various sizes)
 - Graduated cylinders
 - Magnetic stirrer and stir bar
 - Heating mantle or hot plate
 - Thermometer
 - Buchner funnel and flask
 - Filter paper
 - Crystallizing dish
 - Spatula

- Desiccator

Reaction Procedure

- **Preparation of Sulfuric Acid Solution:** Prepare a dilute sulfuric acid solution by slowly adding a calculated volume of concentrated sulfuric acid to a known volume of distilled water in a beaker, while stirring continuously. For example, to prepare 100 mL of a 2 M sulfuric acid solution, slowly add 11.1 mL of concentrated H_2SO_4 to approximately 80 mL of distilled water and then dilute to the final volume of 100 mL.
- **Reaction with Cobalt Oxide:** Place the dilute sulfuric acid solution in a beaker on a magnetic stirrer with a heating mantle. Gently heat the solution to approximately 80-90°C.
- **Addition of Cobalt Oxide:** Slowly add a stoichiometric amount or a slight excess of cobalt(II) oxide powder to the heated sulfuric acid solution in small portions, while stirring continuously. The reaction is exothermic.
- **Completion of Reaction:** Continue heating and stirring the mixture until all the black cobalt(II) oxide has reacted and the solution turns a clear pink/red color. If a slight excess of cobalt oxide was used, some unreacted solid will remain.
- **Filtration:** Allow the solution to cool slightly and then filter it while still warm using a Buchner funnel and filter paper to remove any unreacted cobalt(II) oxide or other solid impurities. The resulting filtrate is a clear, pink/red solution of cobalt sulfate.

Crystallization

- **Concentration (Optional):** If the solution is too dilute, it can be gently heated to evaporate some of the water and increase the concentration of cobalt sulfate.
- **Cooling and Crystallization:** Transfer the warm, clear filtrate to a crystallizing dish. Cover the dish loosely and allow it to cool slowly to room temperature. To promote the formation of the heptahydrate, the temperature should be maintained below 42°C.^[4] For optimal crystal growth, the dish can be placed in a cool water bath or a refrigerator (do not freeze).
- **Crystal Formation:** Pinkish-red monoclinic crystals of **cobalt sulfate heptahydrate** will form as the solution cools and becomes supersaturated.

Product Isolation and Drying

- Isolation: Once a significant amount of crystals has formed, isolate them from the mother liquor by filtration using a clean Buchner funnel and filter paper.
- Washing: Wash the crystals with a small amount of cold distilled water to remove any remaining impurities from the mother liquor.
- Drying: Carefully transfer the crystals to a watch glass or a petri dish. The heptahydrate is stable at room temperature in an environment with humidity greater than 70%.^[1] To dry the crystals, they can be left in a desiccator over a saturated solution of a salt that maintains an appropriate humidity level or air-dried in a controlled environment. Avoid excessive heating, as the heptahydrate begins to lose water of crystallization at temperatures above 41.5°C.^[2]

Quantitative Data Summary

The following tables summarize key quantitative data for cobalt sulfate and its heptahydrate form.

Table 1: Physical and Chemical Properties of **Cobalt Sulfate Heptahydrate**

Property	Value
Chemical Formula	$\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$
Molar Mass	281.10 g/mol ^[2]
Appearance	Pink to red monoclinic crystals ^[5]
Density	1.948 g/cm ³ ^[5]
Melting Point	96.8 °C (decomposes) ^[2]
pH of Solution (100 g/L at 20°C)	4 ^[6]

Table 2: Solubility of Cobalt Sulfate in Water at Various Temperatures

Temperature (°C)	Solubility (g/100 g H ₂ O)
0	25.5
20	36.2
40	49.9
70	67.0
100	84.0

(Data sourced from Sigma-Aldrich and PubChem)[7]

Characterization

The identity and purity of the synthesized **cobalt sulfate heptahydrate** can be confirmed using various analytical techniques:

- Appearance: Visual inspection of the characteristic pinkish-red monoclinic crystals.
- Melting Point: Determination of the decomposition temperature, which should be around 96.8°C.[2]
- Spectroscopy:
 - FTIR Spectroscopy: To identify the presence of sulfate ions and water of hydration.
 - UV-Vis Spectroscopy: To confirm the presence of the hydrated cobalt(II) ion, which gives the characteristic pink/red color to the solution.
- X-ray Diffraction (XRD): To confirm the crystalline structure of the heptahydrate.

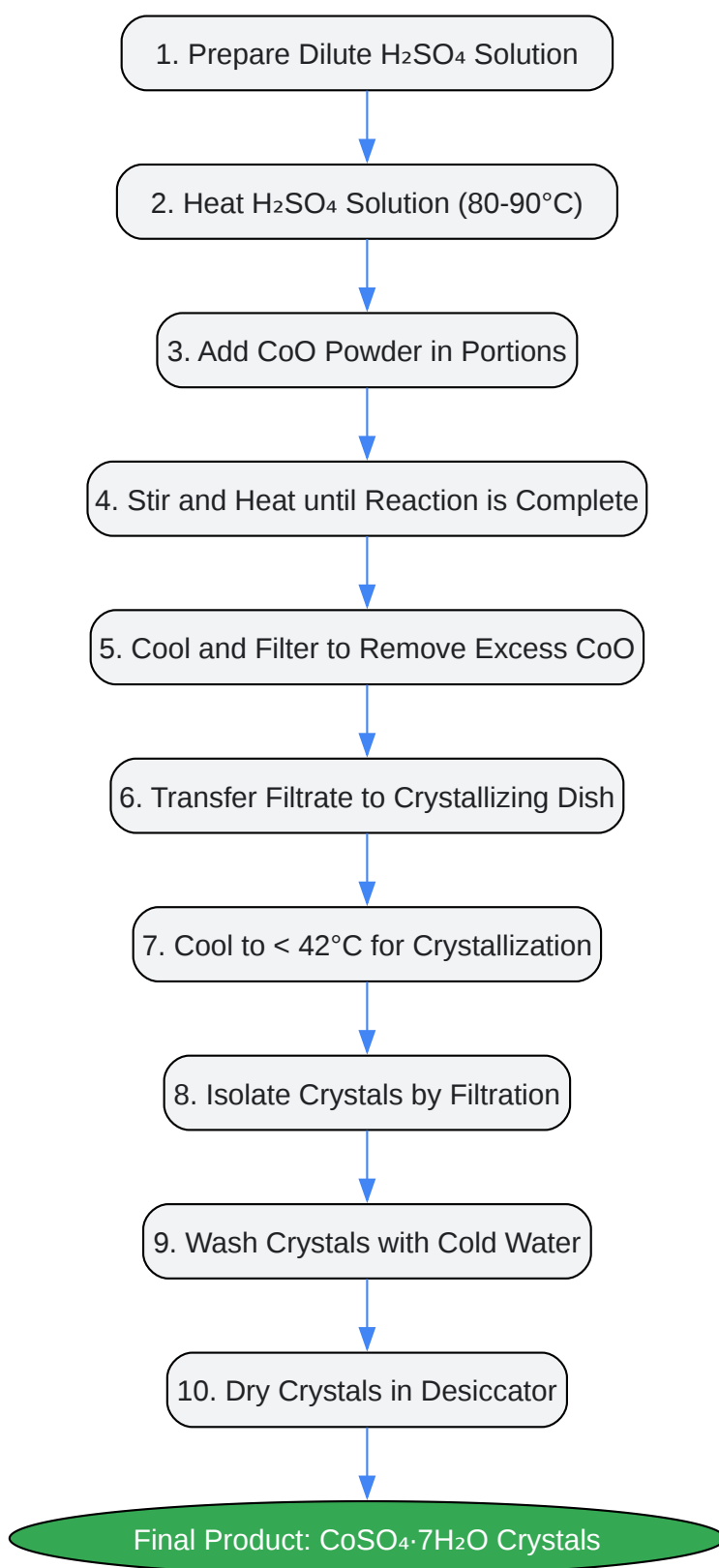
Safety Precautions

It is imperative to adhere to strict safety protocols when performing this synthesis.

- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and chemical-resistant gloves.[8]

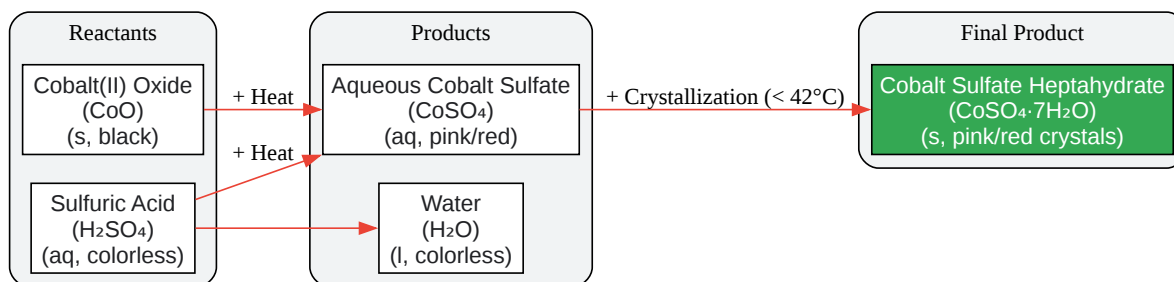
- Ventilation: Work in a well-ventilated area or under a fume hood, especially when handling concentrated sulfuric acid and cobalt(II) oxide powder.[\[8\]](#)
- Handling Sulfuric Acid: Concentrated sulfuric acid is highly corrosive. Handle with extreme care and always add acid to water, never the other way around, to avoid a violent exothermic reaction.
- Handling Cobalt Compounds: Cobalt(II) oxide and cobalt sulfate are harmful if swallowed or inhaled and may cause skin and respiratory sensitization.[\[4\]](#)[\[9\]](#) Avoid creating and inhaling dust.[\[10\]](#)
- Waste Disposal: Dispose of all chemical waste according to institutional and local regulations. Cobalt compounds are toxic to aquatic life and should not be released into the environment.[\[10\]](#)

Diagrams



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Caption: Experimental workflow for the synthesis of **cobalt sulfate heptahydrate**.



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